

# An In-depth Technical Guide to 4-(Diazomethyl)-7-(diethylamino)coumarin

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(Diazomethyl)-7-(diethylamino)coumarin

Cat. No.: B149263

[Get Quote](#)

CAS Number: 88861-43-2

This technical guide provides a comprehensive overview of **4-(Diazomethyl)-7-(diethylamino)coumarin**, a fluorescent compound with significant applications in biological research, particularly in the field of proteomics and cellular imaging. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, experimental protocols, and applications.

## Introduction

**4-(Diazomethyl)-7-(diethylamino)coumarin** is a coumarin derivative featuring a highly reactive diazomethyl group. This functional group makes it a valuable tool for photoaffinity labeling and as a fluorogenic probe. Coumarin dyes are known for their strong fluorescence and sensitivity to the local environment, and the introduction of a diazomethyl group allows for covalent modification of target proteins upon photoactivation. This guide will delve into the technical aspects of this compound, providing a resource for its effective utilization in research settings.

## Physicochemical Properties

The fundamental physicochemical properties of **4-(Diazomethyl)-7-(diethylamino)coumarin** are summarized in the table below. This data is essential for its proper handling, storage, and use in experimental setups.

Property	Value	Reference
CAS Number	88861-43-2	[1]
Molecular Formula	C <sub>14</sub> H <sub>15</sub> N <sub>3</sub> O <sub>2</sub>	[1]
Molecular Weight	257.29 g/mol	[1]
IUPAC Name	4-(diazomethyl)-7-(diethylamino)chromen-2-one	[1]
Appearance	Liquid	[2]
Purity	≥98%	[2]
Storage Conditions	2-8°C	[2]

## Synthesis

While a specific, detailed synthesis protocol for **4-(Diazomethyl)-7-(diethylamino)coumarin** is not readily available in peer-reviewed literature, a general synthetic approach can be inferred from the synthesis of related coumarin derivatives and diazo compounds. The synthesis would likely involve a multi-step process starting from a substituted phenol.

A plausible synthetic route is the diazo transfer reaction on a suitable precursor, such as 4-methyl-7-(diethylamino)coumarin. This common method for generating diazo compounds involves the reaction of a compound with an active methylene group with a diazo transfer reagent, such as tosyl azide, in the presence of a base.

A generalized experimental workflow for such a synthesis is proposed below.



[Click to download full resolution via product page](#)

Caption: Proposed general synthesis workflow for **4-(Diazomethyl)-7-(diethylamino)coumarin**.

## Experimental Protocols

The primary application of **4-(Diazomethyl)-7-(diethylamino)coumarin** is as a photoactivatable probe for fluorogenic protein labeling. Upon irradiation with visible or near-infrared light, the diazo group is cleaved to generate a highly reactive carbene intermediate, which can then covalently bind to nearby proteins. This process is accompanied by a "turn-on" of fluorescence, allowing for the specific visualization of the labeled proteins.

### General Protocol for Photoaffinity Labeling of Proteins

The following is a generalized protocol for using **4-(Diazomethyl)-7-(diethylamino)coumarin** for labeling a target protein in a cellular context.

Materials:

- **4-(Diazomethyl)-7-(diethylamino)coumarin** stock solution (in a suitable organic solvent like DMSO)
- Cell culture medium
- Phosphate-buffered saline (PBS)
- Live cells expressing the protein of interest
- Light source (e.g., LED with appropriate wavelength, ~430-490 nm or a two-photon laser at ~800 nm)
- Fluorescence microscope

Procedure:

- **Cell Preparation:** Culture cells to the desired confluency in a suitable imaging dish or plate.
- **Probe Incubation:** Dilute the **4-(Diazomethyl)-7-(diethylamino)coumarin** stock solution in cell culture medium to the final working concentration. Incubate the cells with the probe-containing medium for an appropriate time to allow for cellular uptake and binding to the target protein.

- **Washing:** Gently wash the cells with PBS to remove any unbound probe.
- **Photoactivation:** Irradiate the cells with the light source for a specific duration to activate the diazo group and induce covalent labeling.
- **Imaging:** Visualize the fluorescently labeled proteins using a fluorescence microscope with appropriate filter sets for coumarin dyes.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for photoaffinity labeling using **4-(Diazomethyl)-7-(diethylamino)coumarin**.

## Applications in Research

The unique properties of **4-(Diazomethyl)-7-(diethylamino)coumarin** make it a powerful tool for various research applications, particularly in chemical biology and drug discovery.

### Fluorogenic Protein Labeling in Living Cells

As detailed in the experimental protocol, this compound can be used for the selective and fluorogenic labeling of endogenous proteins in living cells. This allows for the visualization of protein localization and dynamics without the need for genetic tagging with fluorescent proteins, which can sometimes interfere with protein function. The "turn-on" fluorescence upon labeling provides a high signal-to-noise ratio, enabling clear imaging.

### Photoaffinity Labeling for Target Identification

The reactive carbene generated upon photoactivation can be used to identify the binding partners of a small molecule or drug candidate. By attaching the diazocoumarin moiety to a molecule of interest, researchers can photocrosslink it to its protein targets within a complex biological sample. Subsequent proteomic analysis can then be used to identify the labeled proteins.

## Spatiotemporal Control of Protein Labeling

The use of light as a trigger for the labeling reaction provides a high degree of spatiotemporal control. Researchers can choose to irradiate specific subcellular regions or activate the probe at precise time points, allowing for the study of dynamic cellular processes.

## Signaling Pathways

Currently, there is limited direct evidence in the scientific literature detailing the use of **4-(Diazomethyl)-7-(diethylamino)coumarin** to modulate specific signaling pathways. However, its application in identifying protein-protein interactions and drug targets has the potential to elucidate novel components and regulatory mechanisms within various signaling cascades. For example, by attaching this photoaffinity probe to a known signaling molecule, it could be used to identify its direct downstream effectors.

## Conclusion

**4-(Diazomethyl)-7-(diethylamino)coumarin** is a versatile and powerful tool for chemical biologists and drug discovery scientists. Its photoactivatable nature, coupled with its fluorogenic properties, enables the selective labeling and visualization of proteins in their native cellular environment with high spatiotemporal resolution. While further research is needed to fully explore its potential in elucidating signaling pathways, the existing applications demonstrate its significant value in advancing our understanding of complex biological systems.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-(Diazomethyl)-7-(diethylamino)coumarin | C<sub>14</sub>H<sub>15</sub>N<sub>3</sub>O<sub>2</sub> | CID 3021365 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CDAM [7-Diethylaminocoumarin-4-dizomethane] [4-Diazomethyl-7-diethylaminocoumarin], CasNo.88861-43-2 Shenzhen Regent Biochemistry Tech Co., Ltd. Hong Kong,China [regentsciences.lookchem.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to 4-(Diazomethyl)-7-(diethylamino)coumarin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b149263#cas-number-for-4-diazomethyl-7-diethylamino-coumarin]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)